

# Introduction: The Strategic Importance of 7-Bromoindoline

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 7-Bromoindoline

CAS No.: 62813-85-8

Cat. No.: B1279588

[Get Quote](#)

**7-Bromoindoline** is a heterocyclic aromatic organic compound featuring an indoline core substituted with a bromine atom at the 7-position.[1] As a versatile synthetic intermediate, it serves as a crucial building block in the fields of medicinal chemistry and materials science.[2] The strategic placement of the bromine atom provides a reactive handle for a multitude of cross-coupling reactions, enabling the construction of complex molecular architectures.[2] This reactivity, combined with the inherent biological relevance of the indoline scaffold, makes **7-Bromoindoline** a high-value precursor in the synthesis of novel pharmaceuticals, particularly kinase inhibitors and receptor antagonists.[2] This guide offers a comprehensive overview of its chemical properties, structure, synthesis, reactivity, and applications for professionals in drug discovery and development.

## PART 1: Core Chemical and Physical Properties

A thorough understanding of the fundamental properties of **7-Bromoindoline** is essential for its effective use in synthesis and research.

### Chemical Structure and Identifiers

The foundational structure of **7-Bromoindoline** consists of a bicyclic system where a benzene ring is fused to a five-membered nitrogen-containing ring. The bromine atom is attached to the benzene moiety at the position adjacent to the fused carbon atom on the nitrogen side.

- IUPAC Name: 7-bromo-2,3-dihydro-1H-indole[1]
- CAS Number: 62813-85-8[1]
- Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrN[1]
- Molecular Weight: 198.06 g/mol [1]

Caption: Chemical structure of **7-Bromoindoline** (C<sub>8</sub>H<sub>8</sub>BrN).

## Physicochemical Data

The physical properties of **7-Bromoindoline** are critical for determining appropriate solvents, reaction temperatures, and storage conditions.

Property	Value	Source(s)
Molecular Weight	198.06 g/mol	[1]
Appearance	Data not consistently available; related compounds are often off-white to brownish solids.	[3]
Topological Polar Surface Area	12 Å <sup>2</sup>	[1]
Storage Temperature	2-8°C, sealed, dry, light-proof	[2]

## PART 2: Spectroscopic Profile

Spectroscopic analysis is fundamental to confirming the identity and purity of **7-Bromoindoline**. The following data represent expected values based on its structure.

Spectroscopic Technique	Characteristic Features
$^1\text{H}$ NMR	Signals corresponding to the aromatic protons on the benzene ring, two methylene ( $-\text{CH}_2$ ) groups of the dihydro-pyrrole ring, and the N-H proton. The bromine atom will influence the chemical shifts of adjacent aromatic protons.
$^{13}\text{C}$ NMR	Resonances for the eight carbon atoms. The carbon atom bonded to the bromine (C7) will show a characteristic shift, and the other aromatic and aliphatic carbons will be distinct. A spectrum is available for viewing on PubChem. <a href="#">[1]</a>
Infrared (IR) Spectroscopy	Absorption bands indicating N-H stretching, C-H stretching (aromatic and aliphatic), C=C stretching of the aromatic ring, and C-Br stretching.
Mass Spectrometry (MS)	A molecular ion peak ( $\text{M}^+$ ) and a characteristic $\text{M}+2$ peak of nearly equal intensity, which is indicative of the presence of a single bromine atom due to its isotopic distribution ( $^{79}\text{Br}$ and $^{81}\text{Br}$ ). The exact mass is 196.98401 Da. <a href="#">[1]</a>

## PART 3: Synthesis and Reactivity

**7-Bromoindoline**'s utility stems from its accessible synthesis and predictable reactivity, making it a cornerstone for building more complex molecules.

### Synthetic Pathway: Reduction of 7-Bromoindole

A common and direct method for preparing **7-Bromoindoline** is through the reduction of its aromatic precursor, 7-bromoindole. This transformation targets the C2-C3 double bond of the indole's pyrrole ring.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **7-Bromoindoline** via reduction.

Representative Experimental Protocol: Reduction of 7-Bromoindole

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 7-bromoindole (1.0 equivalent) in glacial acetic acid.
- **Reagent Addition:** Cool the solution in an ice bath. Add sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ) (approx. 2.0-3.0 equivalents) portion-wise, ensuring the temperature remains controlled.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature. Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Carefully quench the reaction by slowly adding water. Neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer multiple times with an organic solvent such as ethyl acetate. Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure. Purify the resulting crude product via flash column chromatography on silica gel to yield pure **7-Bromoindoline**.

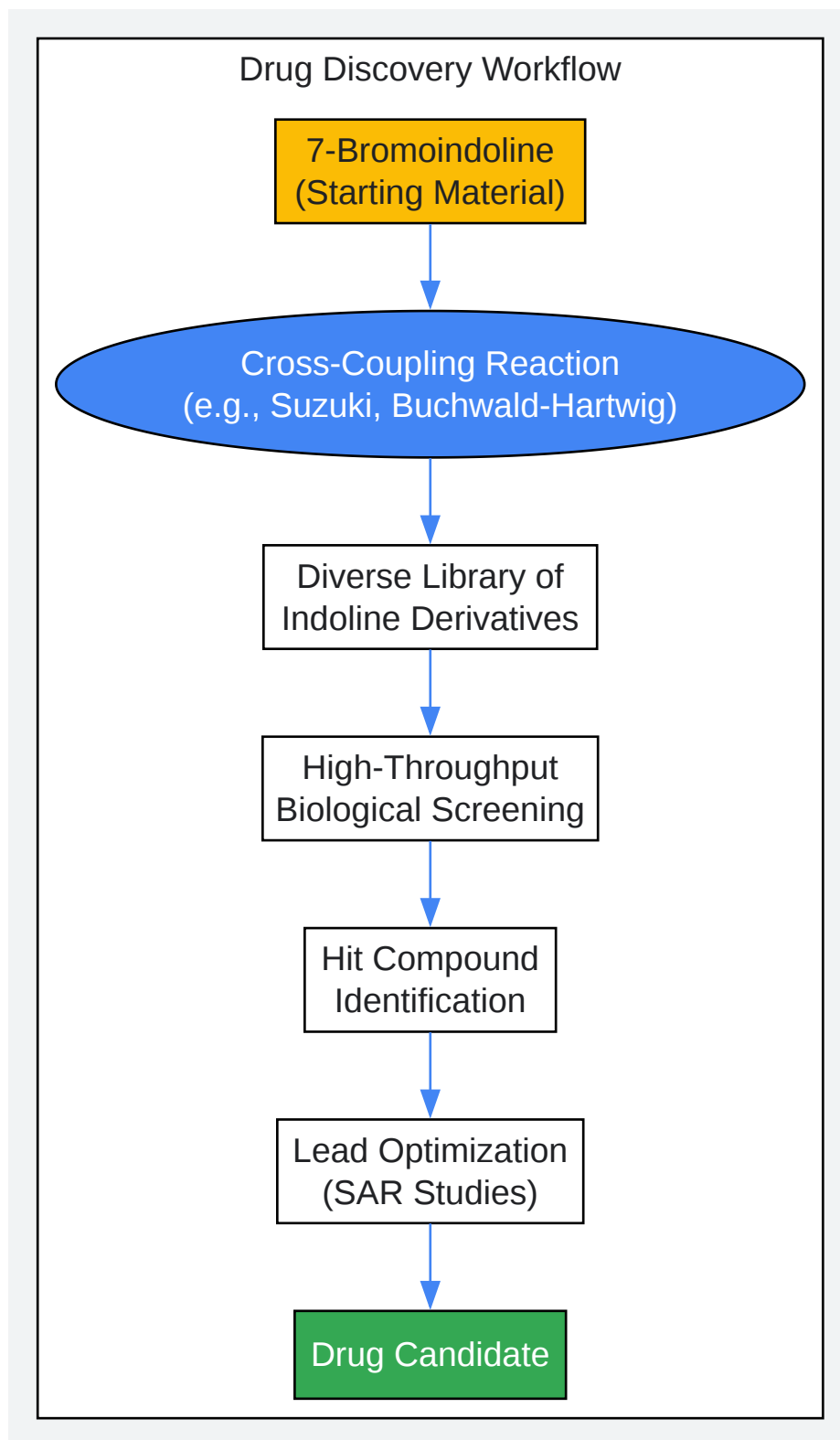
## Chemical Reactivity

The reactivity of **7-Bromoindoline** is dominated by two key sites: the bromine-substituted C7 position on the aromatic ring and the secondary amine at the N1 position.

- Palladium-Catalyzed Cross-Coupling Reactions: The C-Br bond at the 7-position is a prime site for forming new carbon-carbon and carbon-heteroatom bonds.[4] This makes **7-Bromoindoline** an excellent substrate for:
  - Suzuki-Miyaura Coupling: To introduce aryl or vinyl groups.[4]
  - Buchwald-Hartwig Amination: To form C-N bonds.
  - Sonogashira Coupling: To introduce alkynyl groups.[4]
  - Heck Reaction: To introduce vinyl groups.[5]
- N-Functionalization: The secondary amine (N-H) is nucleophilic and can be readily functionalized. Common reactions include acylation, alkylation, and arylation, which are often performed after protecting the amine to prevent interference with other reaction steps.

## PART 4: Applications in Drug Discovery

**7-Bromoindoline** is rarely the final active pharmaceutical ingredient (API) but is a critical intermediate for building the core structures of numerous drug candidates.



[Click to download full resolution via product page](#)

Caption: Role of **7-Bromoindoline** in a typical drug discovery workflow.

The ability to use the 7-bromo position for strategic modifications allows medicinal chemists to systematically explore the structure-activity relationship (SAR) of a compound series. By introducing different chemical groups at this position, researchers can fine-tune a molecule's potency, selectivity, and pharmacokinetic properties (ADME - Absorption, Distribution, Metabolism, and Excretion). This makes **7-Bromoindoline** an invaluable tool in the development of targeted therapies.<sup>[6]</sup>

## PART 5: Safety and Handling

Proper handling of **7-Bromoindoline** is crucial to ensure laboratory safety. The compound is classified as hazardous, and appropriate precautions must be taken.

- Hazard Classification:
  - Causes skin irritation.<sup>[7]</sup>
  - Causes serious eye irritation.<sup>[7]</sup>
  - May cause respiratory irritation.<sup>[7]</sup>
- Recommended Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.<sup>[8]</sup>
  - Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.<sup>[8][9]</sup>
  - Respiratory Protection: Use a NIOSH/MSHA-approved respirator or work in a chemical fume hood to avoid inhaling dust.<sup>[9]</sup>
- Handling and Storage:
  - Handle in a well-ventilated area.<sup>[8]</sup>
  - Avoid formation of dust and aerosols.<sup>[8]</sup>
  - Store in a tightly closed container in a cool, dry, and well-ventilated place, protected from light.<sup>[2][8]</sup>

## Conclusion

**7-Bromoindoline** has established itself as a strategic and versatile building block in modern organic synthesis and medicinal chemistry. Its well-defined reactivity, particularly at the 7-bromo position, provides a reliable platform for the construction of diverse and complex molecular libraries. For researchers and drug development professionals, a comprehensive understanding of its chemical properties, synthetic accessibility, and safe handling is paramount to leveraging its full potential in the pursuit of novel therapeutics and advanced materials.

## References

- ECHEMI. (n.d.). 7-Bromoindole SDS, 51417-51-7 Safety Data Sheets.
- National Center for Biotechnology Information. (n.d.). **7-Bromoindoline**. PubChem. Retrieved from [[Link](#)]
- BenchChem. (n.d.). The Rising Star of Medicinal Chemistry: A Technical Guide to the Applications of 7-Bromoindole.
- BenchChem. (n.d.). Application Notes and Protocols: (7-Bromo-1H-indol-2-yl)boronic acid in Drug Discovery.
- BenchChem. (n.d.). The Strategic Role of (7-Bromo-1H-indol-2-yl)boronic Acid in Modern Medicinal Chemistry.
- National Center for Biotechnology Information. (n.d.). 7-Bromoindole. PubChem. Retrieved from [[Link](#)]
- BenchChem. (n.d.). Optimizing Organic Synthesis with 7-Bromoindole: A Supplier's Guide.
- Alfa Chemistry. (n.d.). CAS 51417-51-7 7-Bromoindole.
- Fisher Scientific. (n.d.). SAFETY DATA SHEET - 7-Bromoindole.
- MySkinRecipes. (n.d.). **7-bromoindoline**.
- BenchChem. (n.d.). Application Notes and Protocols for the Heck Reaction of 7-Bromoindole.
- LookChem. (n.d.). Cas 51417-51-7,7-Bromoindole.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. 7-Bromoindoline | C<sub>8</sub>H<sub>8</sub>BrN | CID 11665590 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 7-bromoindoline \[myskinrecipes.com\]](#)
- [3. lookchem.com \[lookchem.com\]](#)
- [4. nbinno.com \[nbinno.com\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. 7-Bromoindole | C<sub>8</sub>H<sub>6</sub>BrN | CID 2757020 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. echemi.com \[echemi.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Introduction: The Strategic Importance of 7-Bromoindoline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1279588/docs#introduction-the-strategic-importance-of-7-bromoindoline\]](https://www.benchchem.com/product/b1279588/docs#introduction-the-strategic-importance-of-7-bromoindoline)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)